

# "5-(Benzoylamino)pentanoic acid" CAS number and chemical properties

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## *Compound of Interest*

Compound Name: *5-(Benzoylamino)pentanoic acid*

Cat. No.: *B105483*

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## An In-depth Technical Guide to 5-(Benzoylamino)pentanoic Acid

CAS Number: 15647-47-9

This technical guide provides a comprehensive overview of **5-(Benzoylamino)pentanoic acid**, a derivative of the amino acid 5-aminopentanoic acid. This document is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis, offering detailed information on its chemical properties, synthesis, and potential biological significance.

## Core Chemical Properties

**5-(Benzoylamino)pentanoic acid**, also known as N-benzoyl-5-aminovaleric acid, is a white to yellow solid at room temperature.<sup>[1]</sup> While extensive experimental data on all its physical properties is not readily available in the public domain, its fundamental characteristics are summarized below.

| Property          | Value   | Source              |
|-------------------|---|---------------------|
| CAS Number        | 15647-47-9                                      | <a href="#">[1]</a> |
| Molecular Formula | C <sub>12</sub> H <sub>15</sub> NO <sub>3</sub> |                     |
| Molecular Weight  | 221.26 g/mol                                    | <a href="#">[1]</a> |
| Physical Form     | White to Yellow Solid                           | <a href="#">[1]</a> |
| Purity            | Typically >95%                                  | <a href="#">[1]</a> |

Further experimental determination is required for properties such as melting point, boiling point, and specific solubility in various solvents.

## Synthesis and Experimental Protocols

The primary synthetic route to **5-(Benzoylamino)pentanoic acid** is through the Schotten-Baumann reaction. This well-established method involves the acylation of an amine with an acid chloride in the presence of a base. In this specific synthesis, 5-aminopentanoic acid is reacted with benzoyl chloride.

## General Schotten-Baumann Reaction Protocol for N-Acylation of Amino Acids

This protocol provides a general framework for the synthesis of N-acyl amino acids, which can be adapted for the specific synthesis of **5-(Benzoylamino)pentanoic acid**.

Materials:

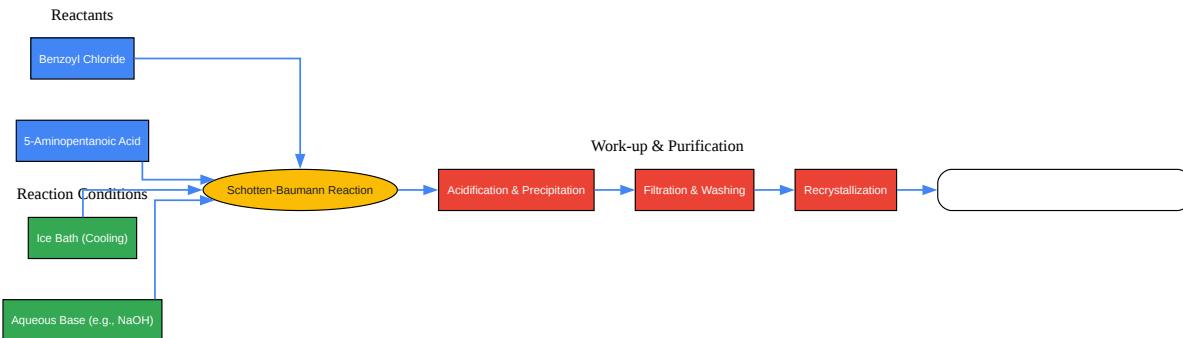
- Amino acid (e.g., 5-aminopentanoic acid)
- Benzoyl chloride
- Aqueous base solution (e.g., 10% sodium hydroxide or saturated sodium bicarbonate)
- Organic solvent (optional, for biphasic systems)
- Ice

- Dilute acid (for acidification, e.g., hydrochloric acid or acetic acid)
- Ethanol (for recrystallization)

**Procedure:**

- Dissolve the amino acid in the aqueous base solution in a flask. The base neutralizes the hydrochloric acid that is formed as a byproduct of the reaction.[2][3]
- Cool the mixture in an ice bath.
- Slowly add benzoyl chloride to the cooled solution with vigorous stirring. The reaction is exothermic, and maintaining a low temperature is crucial to prevent hydrolysis of the benzoyl chloride.
- Continue stirring the reaction mixture for a designated period, often ranging from 15 minutes to overnight, to ensure the completion of the reaction.
- After the reaction is complete, which can be indicated by the disappearance of the characteristic smell of benzoyl chloride, the mixture is acidified. This is done by pouring the reaction mixture over crushed ice and adding a dilute acid to precipitate the N-benzoyl amino acid.
- The precipitated product is then collected by filtration and washed with cold water to remove any remaining salts and impurities.
- For purification, the crude product can be recrystallized from a suitable solvent, such as dilute ethanol.

## Logical Workflow for Synthesis

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*Synthesis workflow for **5-(Benzoylamino)pentanoic acid**.*

## Potential Biological Significance and Signaling Pathways

While specific studies on the biological activity of **5-(Benzoylamino)pentanoic acid** are limited, it belongs to the broader class of N-acyl amino acids (NAAAs). This family of endogenous signaling molecules has garnered significant research interest for its diverse physiological roles.

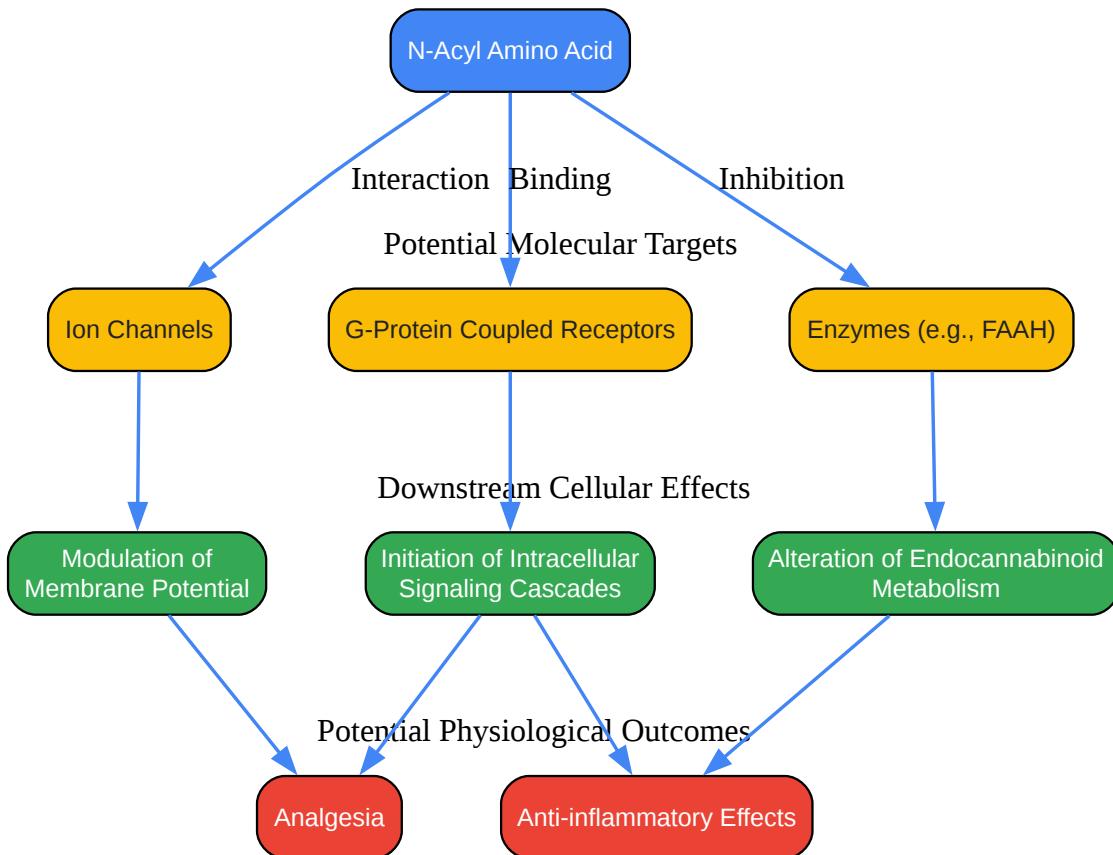
NAAAs are recognized as a class of lipid signaling molecules that are chemically related to endocannabinoids.<sup>[2]</sup> They are involved in a variety of biological processes and are being explored for their therapeutic potential.

## Putative Signaling Pathways for N-Acyl Amino Acids

The mechanisms of action for NAAAs are still under investigation, but several putative signaling pathways have been proposed:

- Interaction with G-protein coupled receptors (GPCRs): Some NAAAs have been shown to interact with specific GPCRs, initiating downstream signaling cascades that can influence cellular function.
- Modulation of Ion Channels: Certain NAAAs can directly interact with and modulate the activity of ion channels, which could explain their potential analgesic effects.
- Enzyme Inhibition: Some NAAAs can act as inhibitors of enzymes involved in the metabolism of other signaling lipids, such as fatty acid amide hydrolase (FAAH), thereby indirectly modulating other signaling pathways.

## N-Acyl Amino Acid (e.g., 5-(Benzoylamino)pentanoic acid)

[Click to download full resolution via product page](#)*Potential signaling pathways for N-acyl amino acids.*

Further research is necessary to elucidate the specific biological activities and signaling pathways associated with **5-(Benzoylamino)pentanoic acid**. Its structural similarity to other biologically active NAAAs suggests it may be a valuable tool for probing these pathways and could possess therapeutic potential.

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